

GSK143 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: GSK143 dihydrochloride

Cat. No.: B12417604

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Technical Support Center: GSK143 Dihydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **GSK143 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GSK143 dihydrochloride**?

A1: The solid form of **GSK143 dihydrochloride** should be stored at -10 to -25°C in a desiccated environment.[1] It is important to keep the container tightly sealed and protected from moisture and light.[2] The product is chemically stable under standard ambient conditions (room temperature) for short periods, but long-term storage should be at the recommended low temperature.[3]

Q2: What are the recommended storage conditions for stock solutions of **GSK143 dihydrochloride**?

A2: Stock solutions should be stored in tightly sealed vials, protected from moisture and light.[2][4] For optimal stability, it is recommended to store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4]

Q3: In which solvents can I dissolve **GSK143 dihydrochloride**?

A3: **GSK143 dihydrochloride** is soluble in water and DMSO. Solubility in water is 100 mg/mL (240.78 mM), which may require sonication to fully dissolve.^[4] Solubility in DMSO is \geq 50 mg/mL (120.39 mM).^{[2][4]} It is important to use newly opened, anhydrous DMSO as it is hygroscopic, and water absorption can impact solubility.^[4]

Q4: How should I prepare solutions for in vivo experiments?

A4: For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.^[4] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[4] Specific solvent systems for in vivo use are detailed in the Experimental Protocols section.

Q5: Is **GSK143 dihydrochloride** sensitive to light?

A5: While specific photodegradation studies are not readily available, it is recommended as a general precaution to protect both the solid compound and its solutions from light.^{[2][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during solution preparation.	The compound may have limited solubility in the chosen solvent system at the desired concentration.	Use gentle heating and/or sonication to aid dissolution. ^[4] Consider adjusting the solvent ratios or using a different formulation as described in the Experimental Protocols.
Inconsistent experimental results.	This could be due to degradation of the compound from improper storage or handling, or variability in solution concentration.	Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from light and moisture. ^{[1][2][4]} Prepare fresh working solutions for each experiment and ensure the compound is fully dissolved before use.
Difficulty dissolving the compound in water.	The dissolution rate in aqueous solutions may be slow.	Use of an ultrasonic bath is recommended to facilitate dissolution in water. ^[4]

Data Summary

Storage Conditions

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	-10 to -25°C	Long-term	Desiccated, tightly sealed, away from light. [1] [2]
Stock Solution	-80°C	Up to 6 months	Tightly sealed, away from moisture and light. [1] [4]
Stock Solution	-20°C	Up to 1 month	Tightly sealed, away from moisture and light. [1] [4]

Experimental Protocols

Preparation of Solutions for In Vivo Administration

The following protocols are for the preparation of **GSK143 dihydrochloride** solutions for in vivo use. It is recommended to prepare these solutions fresh on the day of the experiment.[\[4\]](#)

Protocol 1:

- Add 10% DMSO to the calculated mass of **GSK143 dihydrochloride** and vortex to dissolve.
- Add 40% PEG300 and mix.
- Add 5% Tween-80 and mix.
- Add 45% saline to reach the final volume and mix until a clear solution is obtained.
 - Solubility: ≥ 2.5 mg/mL (6.02 mM)[\[4\]](#)

Protocol 2:

- Dissolve **GSK143 dihydrochloride** in 10% DMSO.
- Add 90% (20% SBE- β -CD in Saline) to the DMSO solution and mix.

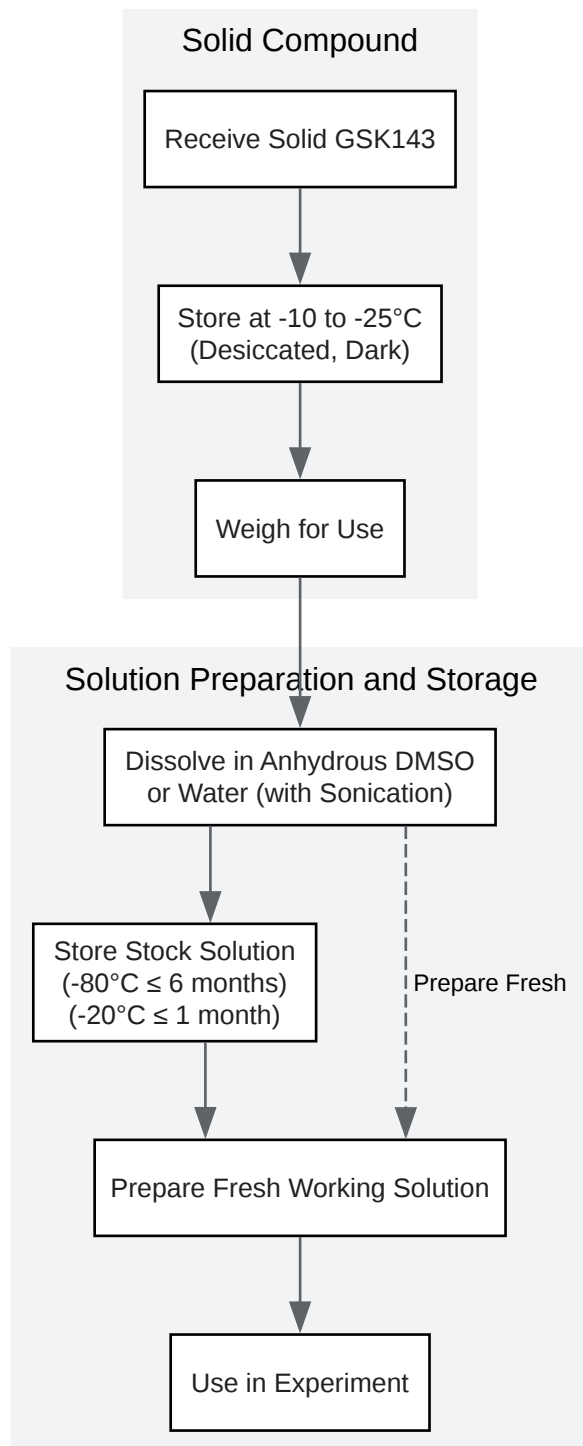
- Solubility: ≥ 2.5 mg/mL (6.02 mM)[4]

Protocol 3:

- Dissolve **GSK143 dihydrochloride** in 10% DMSO.
- Add 90% Corn Oil to the DMSO solution and mix.
- Solubility: ≥ 2.5 mg/mL (6.02 mM)[4]

Visualizations

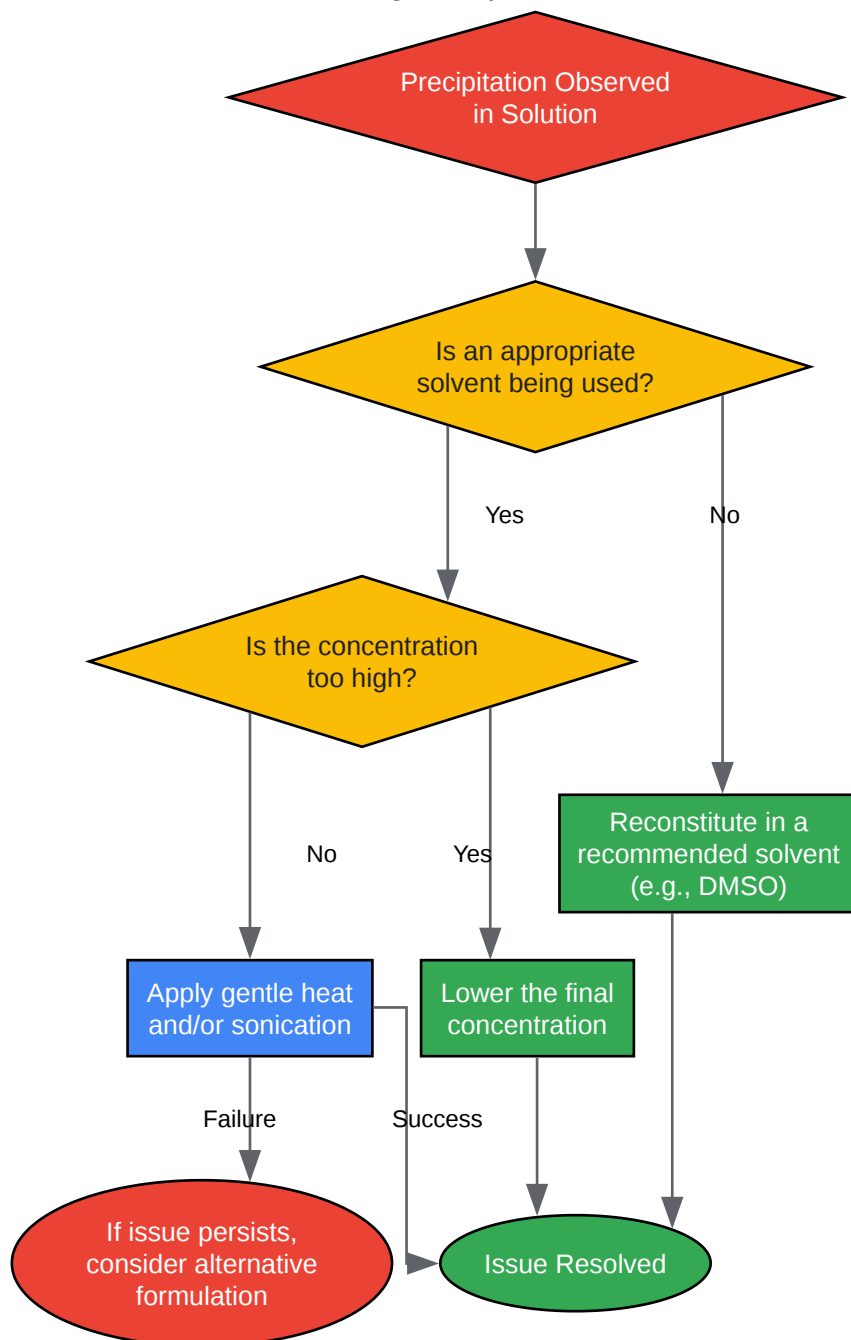
GSK143 Dihydrochloride Handling and Storage Workflow



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Caption: Workflow for handling and storing **GSK143 dihydrochloride**.

Troubleshooting Precipitation Issues



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Caption: Logical steps for troubleshooting precipitation.

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